

# 4-tert-Butylcatechol: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: 4-tert-Butylcatechol

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **4-tert-Butylcatechol** (TBC). The information is intended to support risk assessment and ensure safe laboratory practices for professionals in research and drug development.

## Chemical Identification and Physical Properties

**4-tert-Butylcatechol** is a substituted catechol that is widely used as a polymerization inhibitor and antioxidant.

Property	Value	Reference
CAS Number	98-29-3	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	166.22 g/mol	[2]
Appearance	White to cream-colored crystalline solid/flakes.	[1][3]
Melting Point	52-58 °C	[3][4]
Boiling Point	285 °C	[3][4]
Flash Point	129 °C (264.2 °F)	[1]
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol and acetone.	[1]

## Hazard Identification and Classification

**4-tert-Butylcatechol** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Source: GHS classification data compiled from multiple safety data sheets.

Signal Word: Danger[5]

Target Organs: Respiratory system, eyes, skin, mucous membranes.[1]

## Toxicological Data

The acute toxicity of **4-tert-Butylcatechol** has been evaluated in animal studies.

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat	Oral	815 - 2820 mg/kg	[2][6][7]
LD <sub>50</sub>	Rabbit	Dermal	630 µL/kg (~662 mg/kg)	[1][7]
LD <sub>50</sub>	Rat	Dermal	1331 mg/kg	[6]

## Experimental Protocols

The toxicological data presented are based on standardized testing protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (Likely based on OECD Guideline 423)

The acute oral toxicity of **4-tert-Butylcatechol** is determined using a stepwise procedure with a small number of animals.[\[8\]](#)[\[9\]](#)

- Test System: Typically, young adult female rats are used.[\[10\]](#)
- Procedure: The substance is administered orally at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The starting dose is chosen based on available information. A group of three animals is used for each step.[\[11\]](#)
- Observations: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[11\]](#)
- Endpoint: The test allows for the classification of the substance into a GHS category based on the observed mortality at different dose levels.[\[10\]](#)

### Acute Dermal Toxicity (Likely based on OECD Guideline 402)

This test assesses the potential hazards from short-term dermal exposure.[\[12\]](#)[\[13\]](#)

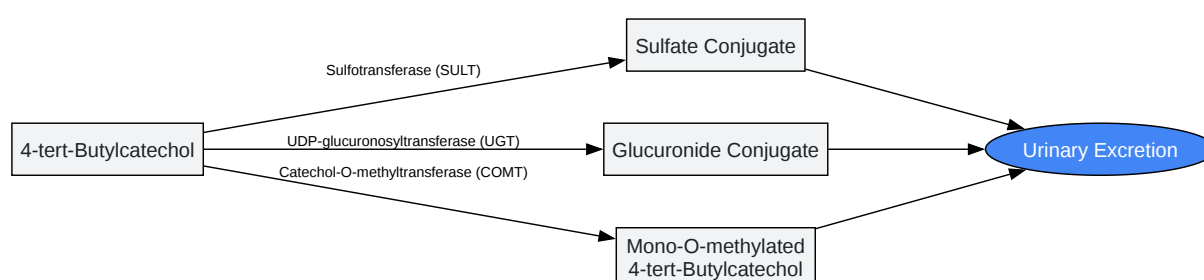
- Test System: Commonly conducted using rats or rabbits.[\[2\]](#)[\[12\]](#)
- Procedure: A single dose of the test substance is applied to a shaved area of the skin (approximately 10% of the body surface) and held under a semi-occlusive dressing for 24 hours.[\[12\]](#)
- Observations: Animals are observed for signs of toxicity and mortality over a 14-day period. Body weight is monitored, and a gross necropsy is performed at the end of the study.[\[12\]](#)

- Endpoint: The study determines the LD<sub>50</sub> value and allows for GHS classification for acute dermal toxicity.[7]

## Signaling Pathways and Mechanisms of Toxicity

### Metabolic Pathway

**4-tert-Butylcatechol** undergoes Phase II metabolism to facilitate its excretion. The primary metabolic routes involve conjugation and methylation.[14]

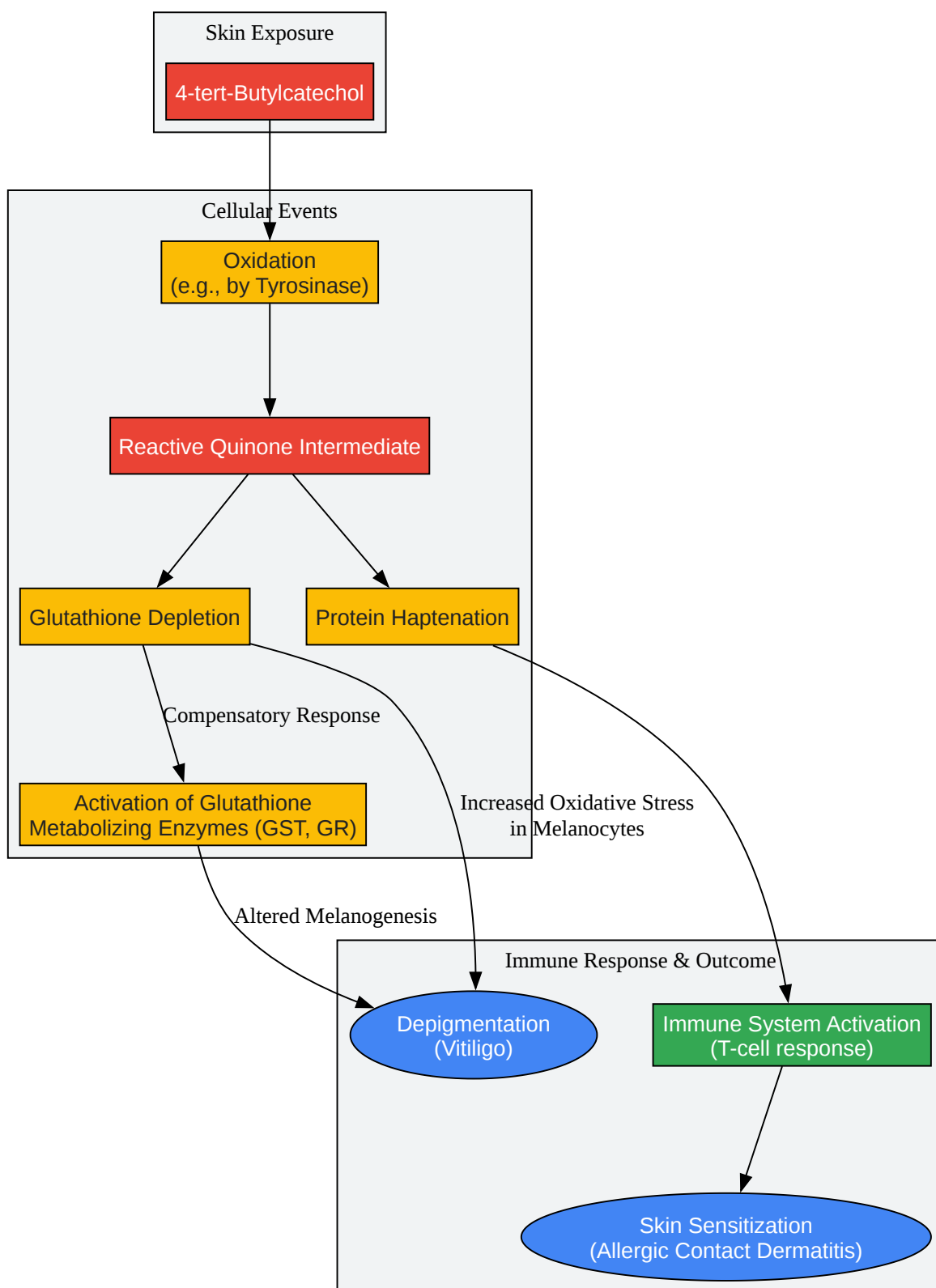


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Caption: Metabolic pathway of **4-tert-Butylcatechol**.

### Skin Sensitization and Depigmentation Pathway

**4-tert-Butylcatechol** is a known skin sensitizer and can cause depigmentation (vitiligo).[5][6] The mechanism involves its oxidation to a reactive quinone, which can then bind to proteins (haptenation) and modulate cellular processes.[1]



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Caption: Mechanism of **4-tert-Butylcatechol**-induced skin effects.

## Handling Precautions and Exposure Controls

Due to its hazardous properties, strict safety measures must be implemented when handling **4-tert-Butylcatechol**.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[\[2\]](#)

### Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe dust.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a tightly closed container in a cool, dry, well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, bases, and metals.[\[1\]](#)

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[1\]](#)

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[1]

## Accidental Release Measures

- Spill Cleanup: Vacuum or sweep up material and place into a suitable disposal container. Avoid generating dusty conditions. Provide ventilation.[1]
- Environmental Precautions: Do not let product enter drains.[3]

## Disposal Considerations

Dispose of waste and residues in accordance with local, state, and federal regulations.

This guide is intended for informational purposes and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always refer to the most current Safety Data Sheet (SDS) for **4-tert-Butylcatechol** before use.

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## References

- 1. researchgate.net [researchgate.net]
- 2. oecd.org [oecd.org]
- 3. Glutathione reductase activity in skin exposed to 4-tertiary butyl catechol - PubMed [pubmed.ncbi.nlm.nih.gov]



- 4. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 5. T-cell responses against 4-tert-butylphenol-exposed pigmented cells in a patient with occupational vitiligo - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 6. Effects of 4-tertiary butyl catechol on glutathione-metabolizing enzymes in vivo and in vitro - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 7. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 8. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [[slideshare.net](https://slideshare.net)]
- 9. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 12. [nucro-technics.com](https://nucro-technics.com) [[nucro-technics.com](https://nucro-technics.com)]
- 13. Acute dermal toxicity. OECD 402: 2017; EPA-OPPTS 870.1200: 1998. - IVAMI [[ivami.com](https://ivami.com)]
- 14. Metabolism and disposition of 4-t-butylcatechol in rats and mice - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
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